

In-Depth Technical Guide on 4-Isopropylbenzohydrazide: Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: 4-Isopropylbenzohydrazide

Cat. No.: B1346130

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **4-Isopropylbenzohydrazide**. It is intended for informational purposes for a professional audience and should not be substituted for a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) before handling this chemical and adhere to all institutional and regulatory safety protocols.

Introduction

4-Isopropylbenzohydrazide (CAS No: 5351-24-6) is a chemical compound with potential applications in pharmaceutical and chemical synthesis.^{[1][2]} As with any research chemical, a thorough understanding of its safety profile, potential toxicity, and proper handling procedures is paramount to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This guide synthesizes the available information on **4-Isopropylbenzohydrazide**, focusing on its hazard identification, toxicological profile, and recommended handling practices.

Chemical and Physical Properties

A summary of the known and predicted physical and chemical properties of **4-Isopropylbenzohydrazide** is presented below. This information is crucial for safe storage, handling, and experimental design.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ N ₂ O	PubChem[3]
Molecular Weight	178.23 g/mol	PubChem[3]
CAS Number	5351-24-6	PubChem[3]
IUPAC Name	4-propan-2-ylbenzohydrazide	PubChem[3]
Melting Point	91-92 °C	ChemicalBook[1]
Density (Predicted)	1.067 ± 0.06 g/cm ³	ChemicalBook[1]
pKa (Predicted)	12.77 ± 0.10	ChemicalBook[1]
XLogP3	1.5	PubChem[3]
Hydrogen Bond Donor Count	2	PubChem[3]
Hydrogen Bond Acceptor Count	2	PubChem[3]
Rotatable Bond Count	2	PubChem[3]

Toxicological Information

Currently, specific quantitative toxicological data, such as LD50 values from dedicated studies on **4-Isopropylbenzohydrazide**, are not readily available in the public domain. However, the compound is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), which indicates its potential hazards based on available data and computational models.

GHS Hazard Classification

The GHS classification for **4-Isopropylbenzohydrazide** indicates that it is considered hazardous.[3] The primary concerns are related to its acute toxicity upon exposure through various routes.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source: PubChem[3]

Safety and Handling

Given the GHS classification, stringent safety precautions should be followed when handling **4-Isopropylbenzohydrazide**.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- **Skin and Body Protection:** A laboratory coat, long pants, and closed-toe shoes are required. For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available or if aerosolization is possible, a NIOSH-approved respirator appropriate for organic vapors and particulates should be used.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Handle only in a chemical fume hood.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Incompatible materials: Strong oxidizing agents.

First Aid Measures

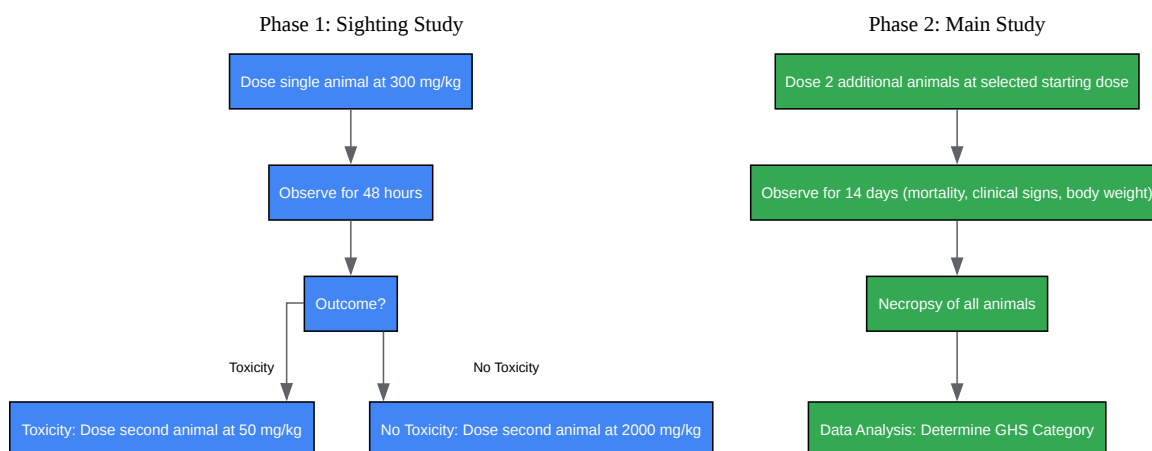
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Experimental Protocols for Toxicity Assessment (Generalized)

While specific experimental data for **4-Isopropylbenzohydrazide** is lacking, the following sections outline the standard methodologies based on OECD guidelines that would be employed to assess its toxicity. These protocols are provided as a reference for researchers who may need to conduct such studies.

Acute Oral Toxicity (Based on OECD Guideline 423)

This method allows for the estimation of the LD50 and the identification of the hazard class.

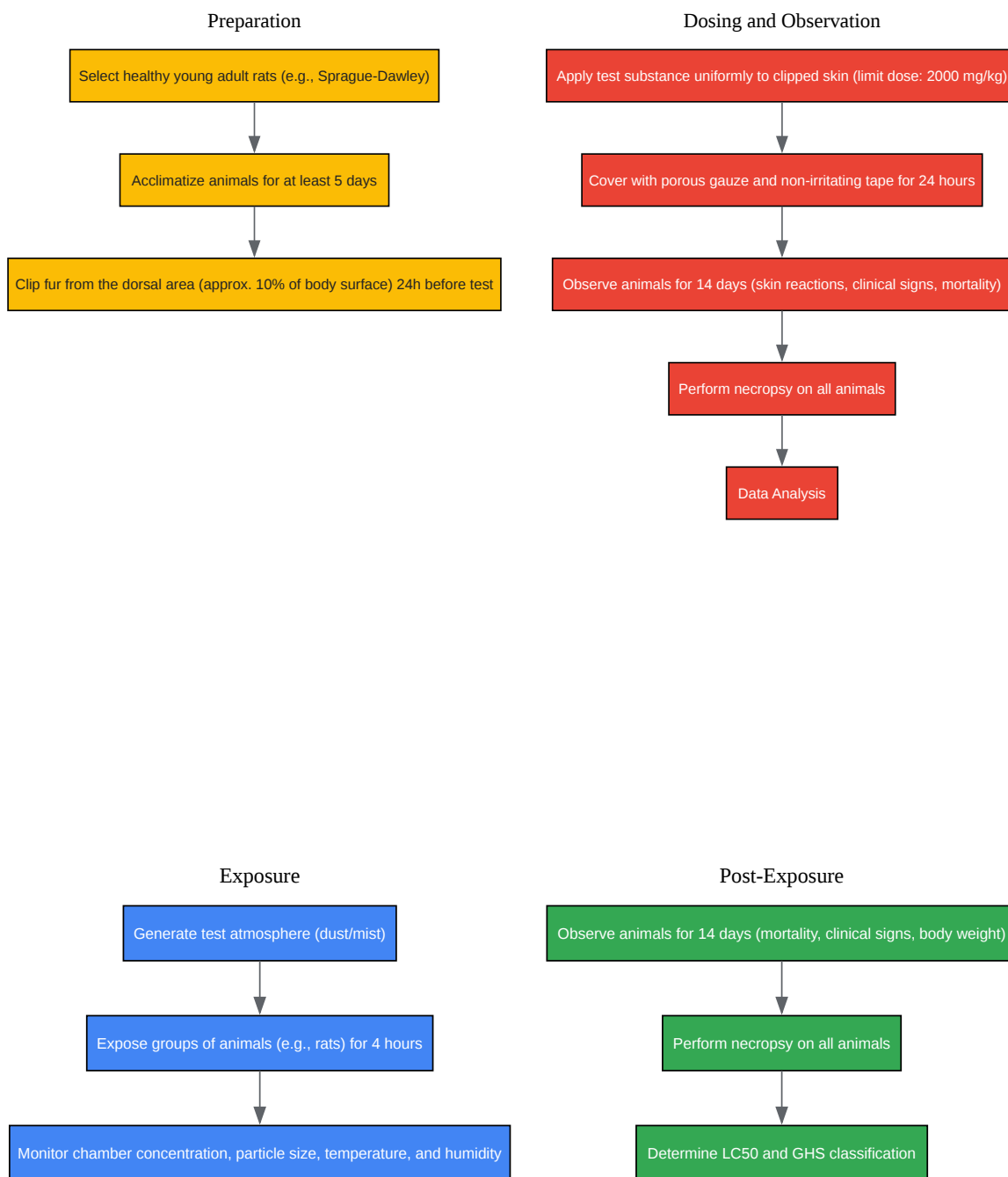


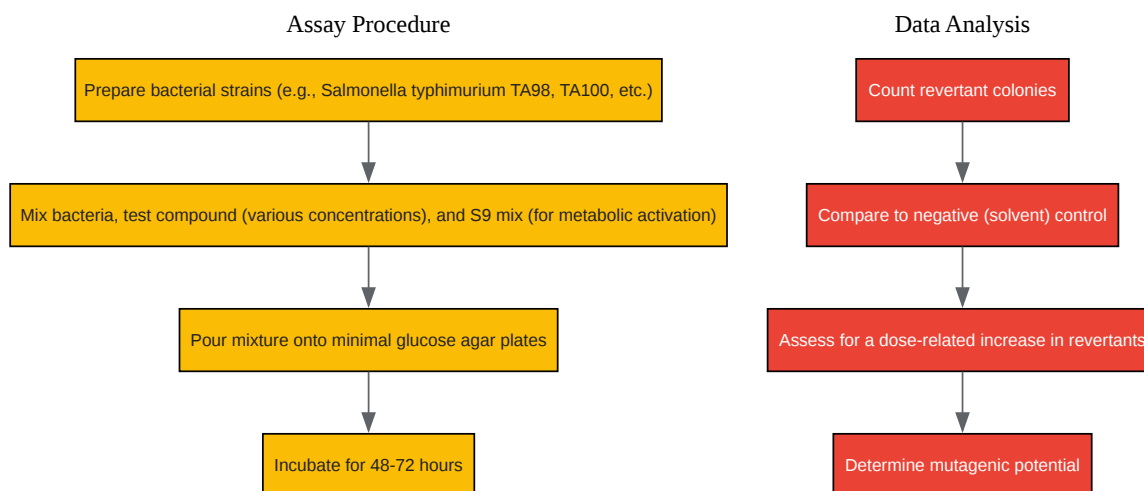
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Workflow for Acute Oral Toxicity Testing (OECD 423).

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test determines the toxicity following a single dermal application.





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References

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- 2. 4-ISOPROPYL-BENZOIC ACID HYDRAZIDE | 5351-24-6 [chemicalbook.com]
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